

Comparative Guide: 1-Methyl vs. 1-Propyl Pyrazole-4-Carbaldehydes[1]

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Compound of Interest

Compound Name: 4-Iodo-1-propyl-1H-pyrazole-3-carbaldehyde

Cat. No.: B12232971

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Executive Summary

In medicinal chemistry, the choice between 1-methyl-1H-pyrazole-4-carbaldehyde (Methyl-Pvz) and 1-propyl-1H-pyrazole-4-carbaldehyde (Propyl-Pvz) often appears trivial due to their electronic similarity.[1] However, this structural variation dictates significant differences in physical state, solubility profiles, and downstream processing.[1]

- 1-Methyl-Pvz is the industry standard for atom economy and crystallinity.[1] It is ideal for early-stage fragment screening where low molecular weight (MW) is critical.[1]
- 1-Propyl-Pvz is a strategic alternative when lipophilicity (LogP) needs modulation or when a liquid reagent is preferred for automated liquid handling systems.[1] Its derivatives often exhibit improved cell permeability but require chromatographic purification due to a lower tendency to crystallize.[1]

This guide analyzes the physicochemical divergence and provides field-proven protocols for leveraging these reagents in drug development.

Physicochemical Profile Matrix

The following table contrasts the fundamental properties that drive experimental design.

Property	1-Methyl-1H-pyrazole-4-carbaldehyde	1-Propyl-1H-pyrazole-4-carbaldehyde	Impact on Workflow
CAS Number	25016-11-9	473249-36-4	Identification
Molecular Weight	110.11 g/mol	138.17 g/mol	Methyl is more atom-efficient. [1]
Physical State	Low-melting Solid (MP: 29–34 °C)	Liquid (Oil)	Methyl requires weighing; Propyl allows volumetric dosing. [1]
Calc. LogP	~ -0.2 to 0.1	~ 0.8 to 1.1	Propyl derivatives are more lipophilic, aiding cell penetration. [1]
Solubility (Water)	Moderate	Low	Propyl requires organic co-solvents (DCM, EtOAc) for extraction. [1]
Crystallinity	High	Low	Methyl products often precipitate; Propyl products often require silica columns. [1]

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Field Insight: The melting point of the methyl derivative (29–34 °C) is a "danger zone" for process chemistry.^[1] It can fuse into a sticky mass in warm labs, making handling difficult. Store at 4°C to maintain solid form.

Reactivity & Performance Analysis

Electronic vs. Steric Influence

Chemically, the aldehyde functionality at the C4 position is electronically decoupled from the N1-alkyl group. Both methyl and propyl groups exhibit similar positive inductive effects (+I).^[1] Consequently, electrophilicity at the carbonyl carbon is virtually identical.^[1]

- **Reaction Rates:** Kinetic studies suggest no significant difference in nucleophilic attack rates (e.g., by amines or hydrides) at the aldehyde.^[1]
- **Steric Environment:** The N1-propyl tail is remote from the C4-aldehyde.^[1] It does not hinder reactions at the carbonyl but does increase the hydrodynamic radius of the molecule.^[1]

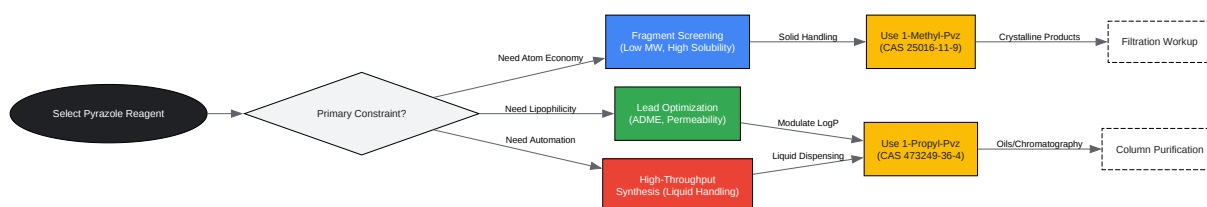
Solubility-Driven Reactivity

The divergence in performance is driven by phase behavior:

- **Biphasic Reactions:** In Schotten-Baumann or phase-transfer conditions, Propyl-Pvz partitions more effectively into the organic phase, potentially accelerating rates in biphasic reductive aminations compared to the more water-soluble Methyl-Pvz.^[1]
- **Purification Bottlenecks:**
 - **Methyl Series:** Products often retain high crystallinity.^[1] A simple filtration or recrystallization is frequently sufficient.^[1]
 - **Propyl Series:** The flexible propyl chain disrupts crystal packing.^[1] Products often remain oils, necessitating flash chromatography (CombiFlash/Biotage).

Decision Logic & Application Pathways

The following diagram illustrates the decision process for selecting the appropriate starting material based on the drug discovery stage.



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Figure 1: Decision matrix for selecting between Methyl- and Propyl-pyrazole aldehydes based on project requirements.

Experimental Protocols

Protocol A: Reductive Amination (Standard)

This protocol highlights the workup difference mandated by the N-alkyl chain.^[1]

Reagents:

- Aldehyde (1.0 equiv)^[1]
- Amine (1.1 equiv)^[1]
- STAB (Sodium Triacetoxyborohydride, 1.5 equiv)
- DCE (Dichloroethane) or DCM^[1]

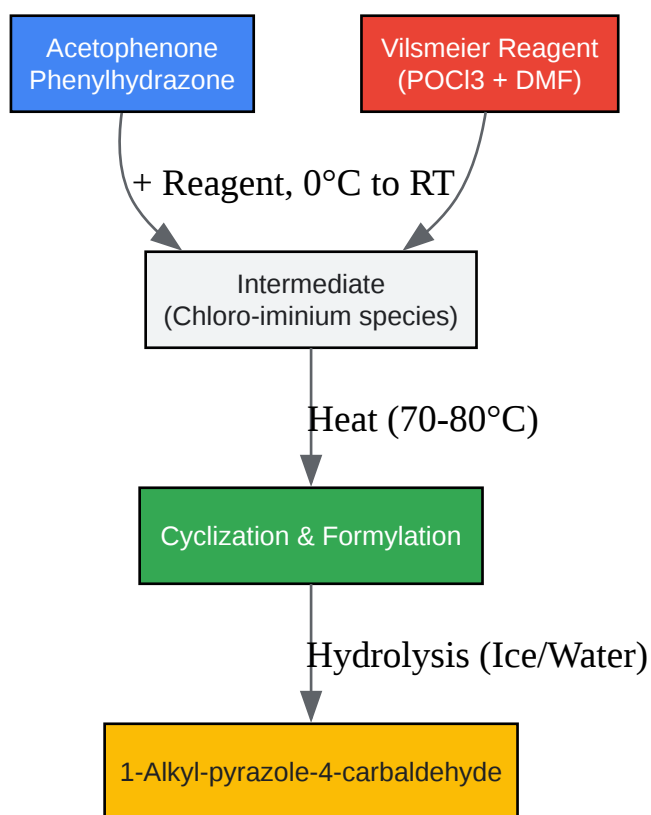
Procedure:

- Dissolution: Dissolve 1.0 mmol of Methyl-Pvz (110 mg) or Propyl-Pvz (138 mg, ~130 μ L) in 5 mL DCE.
- Imine Formation: Add amine (1.1 mmol). Stir at RT for 30 min.^[1] Note: Both aldehydes react rapidly.^[1]
- Reduction: Add STAB (1.5 mmol) in one portion. Stir for 2–4 hours.
- Quench: Add sat. NaHCO_3 (5 mL).^[1] Stir vigorously for 15 min.
- Workup Divergence:
 - For Methyl-Pvz: The product may precipitate directly or require extraction with EtOAc (3x).^[1] If oil forms, triturating with ether often induces crystallization.
 - For Propyl-Pvz: The product will likely remain an oil.^[1] Extract with DCM (2x).^[1] Wash organic layer with brine.^[1] Dry over Na_2SO_4 .^[1]
- Purification:
 - Methyl:^[1] Recrystallization from EtOH/Hexane.^[1]
 - Propyl: Flash chromatography (0-10% MeOH in DCM).^[1]

Protocol B: Vilsmeier-Haack Synthesis (Preparation)

If commercial stock is unavailable, the propyl derivative can be synthesized via formylation of the corresponding hydrazone.

Mechanism & Workflow:



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Figure 2: General Vilsmeier-Haack pathway for synthesizing pyrazole-4-carbaldehydes from hydrazones.[1]

Key Precaution: When quenching the Vilsmeier reaction for the Propyl analog, avoid excessive heat during the aqueous workup, as the oily product can trap acidic impurities, leading to degradation.[1]

References

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- Kira, M. A., et al. (1970). Vilsmeier-Haack reaction of acetophenone phenylhydrazones.[1] Tetrahedron Letters, 11(48), 4215-4217.[1] (Foundational chemistry for pyrazole aldehyde synthesis).

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Sources

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